

(R)-(+)-Celiprolol-d9 Hydrochloride molecular weight

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Compound of Interest

Compound Name: (R)-(+)-Celiprolol-d9 Hydrochloride

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An In-depth Technical Guide on (R)-(+)-Celiprolol-d9 Hydrochloride

This guide provides a detailed overview of the molecular properties of **(R)-(+)-Celiprolol-d9 Hydrochloride**, a deuterated analog of (R)-(+)-Celiprolol Hydrochloride. It is intended for researchers, scientists, and professionals in drug development who require precise information for analytical and research applications.

Core Molecular Data

(R)-(+)-Celiprolol-d9 Hydrochloride is a stable isotope-labeled version of (R)-(+)-Celiprolol Hydrochloride, where nine hydrogen atoms have been replaced by deuterium. This labeling is a crucial tool in various research applications, including pharmacokinetic studies and as an internal standard in mass spectrometry-based quantification.

Quantitative Data Summary

The table below summarizes the key molecular weight and formula information for both the deuterated and non-deuterated forms of (R)-(+)-Celiprolol Hydrochloride.

Property	(R)-(+)-Celiprolol-d9 Hydrochloride	Celiprolol Hydrochloride
Molecular Weight	425.01 g/mol [1][2][3], 425.02 g/mol [4]	415.95 g/mol [5], 416.0 g/mol [6][7]
Molecular Formula	C ₂₀ H ₂₅ D ₉ ClN ₃ O ₄ [1][2][3]	C ₂₀ H ₃₄ ClN ₃ O ₄ [6]
CAS Number	1330045-90-3[1]	57470-78-7[5][8][7]

Experimental Protocols

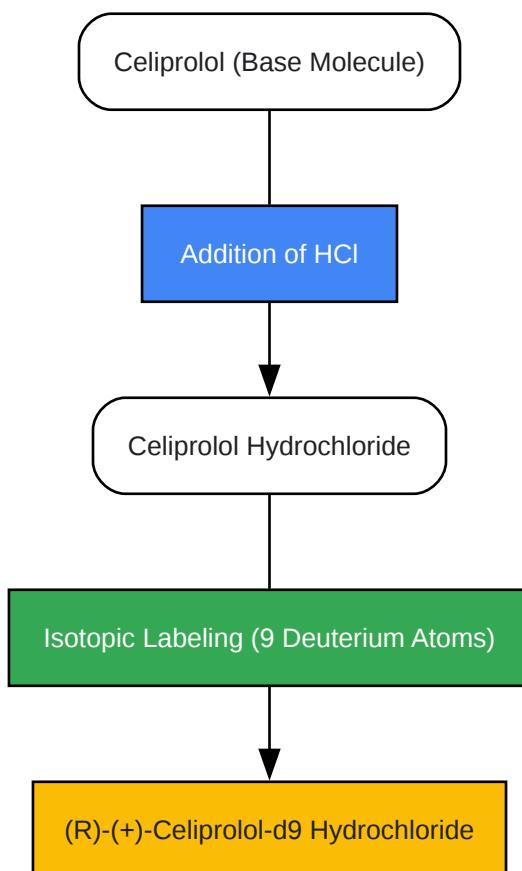
The determination of the molecular weight of chemical compounds like **(R)-(+)-Celiprolol-d9 Hydrochloride** is typically achieved through mass spectrometry.

Methodology: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** A solution of **(R)-(+)-Celiprolol-d9 Hydrochloride** is prepared in a suitable solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized using an appropriate technique, commonly Electrospray Ionization (ESI). ESI is a soft ionization method that minimizes fragmentation, allowing for the detection of the intact molecular ion.
- **Mass Analysis:** The ionized molecules are then guided into a high-resolution mass analyzer, such as an Orbitrap or Time-of-Flight (TOF) analyzer. These instruments can measure the mass-to-charge ratio (m/z) of ions with high accuracy and precision.
- **Data Acquisition:** The mass spectrometer detects the abundance of ions at each m/z value, generating a mass spectrum. For **(R)-(+)-Celiprolol-d9 Hydrochloride**, the protonated molecule [M+H]⁺ would be observed.
- **Data Analysis:** The molecular weight is determined from the m/z value of the most abundant isotopic peak of the molecular ion. The high resolution allows for the differentiation of the deuterated compound from its non-deuterated counterpart based on the mass difference.

Visualized Workflow

The following diagram illustrates the conceptual relationship between Celiprolol, its hydrochloride salt, and its deuterated form, culminating in the final compound of interest.



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Caption: Conceptual workflow for the formation of **(R)-(+)-Celiprolol-d9 Hydrochloride**.

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References

- 1. bio-fount.com [bio-fount.com]
- 2. omsynth.com [omsynth.com]

- 3. Celiprolol-d9 Hydrochloride | LGC Standards [lgcstandards.com]
- 4. (R)-(+)-Celiprolol-d9 Hydrochloride | LGC Standards [lgcstandards.com]
- 5. scbt.com [scbt.com]
- 6. Celiprolol Hydrochloride | C₂₀H₃₄ClN₃O₄ | CID 42373 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. caymanchem.com [caymanchem.com]
- 8. Celiprolol hydrochloride = 98 HPLC 57470-78-7 [sigmaaldrich.com]
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